

# Personal protective equipment for handling 2-Bromo-4-fluoropyridine

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## Compound of Interest

Compound Name: 2-Bromo-4-fluoropyridine

Cat. No.: B1291336

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## Essential Safety and Handling Guide for 2-Bromo-4-fluoropyridine

This guide provides crucial safety and logistical information for the handling and disposal of **2-Bromo-4-fluoropyridine**, tailored for researchers, scientists, and professionals in drug development. Following these procedures is essential for ensuring laboratory safety and proper chemical management.

## Hazard Identification and Personal Protective Equipment (PPE)

**2-Bromo-4-fluoropyridine** is a combustible liquid that is harmful if swallowed and can cause serious eye and skin irritation.<sup>[1][2][3]</sup> Appropriate PPE is mandatory to prevent exposure.

Recommended Personal Protective Equipment:

Protection Type	Specification	Rationale
Eye Protection	Tight-sealing safety goggles or a face shield.[4][5]	To protect against splashes and vapors that can cause serious eye damage.[1][3]
Hand Protection	Wear appropriate protective gloves.[4][6] The specific glove material and thickness should be selected based on the task and potential for exposure. Consult the glove manufacturer for breakthrough times and degradation data.	To prevent skin contact, as the substance can cause skin irritation.[3][4]
Skin and Body Protection	A lab coat or chemical-resistant apron and closed-toe shoes are required.[4] For larger quantities or where splashing is likely, a chemical-resistant suit may be necessary.[5]	To protect the skin from accidental contact and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [4][7][8] If ventilation is inadequate or exposure limits are exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor filter (Type A, Brown) should be used.[4][9]	To prevent inhalation of vapors, which may cause respiratory irritation.[3][4]

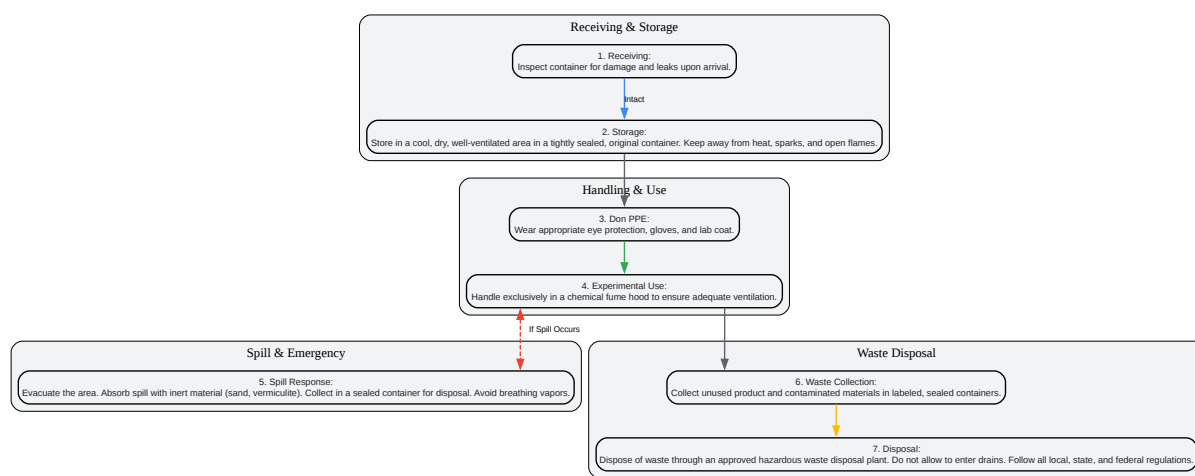
## Quantitative Data Summary

Property	Value	Reference
CAS Number	357927-50-5	[1]
Molecular Formula	C5H3BrFN	[1]
Molecular Weight	175.99 g/mol	[1]
Appearance	Liquid	[1]
Density	1.699 g/mL at 25 °C	[1]
Flash Point	76.7 °C (170.1 °F) - closed cup	[1]
Refractive Index	n <sub>20/D</sub> 1.537	[1]

## Operational Plan: From Receipt to Disposal

A systematic approach to handling **2-Bromo-4-fluoropyridine** is critical for safety. The following workflow outlines the key steps.

### Safe Handling and Disposal Workflow



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Caption: Workflow for the safe handling and disposal of **2-Bromo-4-fluoropyridine**.

## Experimental Protocols

### General Handling Protocol

- Preparation: Before handling, ensure that a chemical fume hood is operational and that all necessary PPE is readily available. An eyewash station and safety shower must be accessible.[\[4\]](#)[\[9\]](#)
- Aliquoting and Use: Conduct all work, including opening containers, transferring, and weighing, within a certified chemical fume hood to minimize inhalation exposure.[\[8\]](#)
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water.[\[4\]](#)[\[6\]](#) Decontaminate all surfaces and equipment.
- Clothing: Contaminated clothing should be removed immediately and washed before reuse.[\[4\]](#)[\[6\]](#)

## Spill Response Protocol

- Immediate Actions: In case of a spill, evacuate personnel from the immediate area and move upwind.[\[7\]](#)
- Control and Containment: If safe to do so, stop the leak.[\[7\]](#) Contain the spill using inert absorbent materials like sand, earth, or vermiculite.[\[7\]](#)
- Cleanup: Collect the absorbed material and any recoverable product into a suitable, labeled container for waste disposal.[\[7\]](#)
- Ventilation: Ensure the area is well-ventilated before re-entry.
- Reporting: Report the spill to the appropriate environmental health and safety personnel.

## Disposal Plan

Proper disposal of **2-Bromo-4-fluoropyridine** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste: Unused or waste **2-Bromo-4-fluoropyridine** must be disposed of as hazardous waste.[\[4\]](#) It should be collected in a clearly labeled, sealed container. Do not mix with other waste streams unless compatibility is confirmed.

- Contaminated Materials: All materials that have come into contact with **2-Bromo-4-fluoropyridine**, including gloves, absorbent materials from spills, and disposable labware, must be treated as hazardous waste and disposed of accordingly.<sup>[7]</sup>
- Containers: Empty containers should be triple-rinsed (if appropriate for the container type) with a suitable solvent, and the rinsate collected as hazardous waste. Dispose of the container as recommended by the manufacturer or your institution's waste management guidelines.<sup>[7]</sup>
- Professional Disposal: All waste must be disposed of through a licensed and approved hazardous waste disposal company, in accordance with local, state, and federal regulations. <sup>[4]</sup><sup>[9]</sup> Never pour **2-Bromo-4-fluoropyridine** down the drain.<sup>[7]</sup>

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